

Comparative NMR Characterization Guide: 3-Hydroxy-Anteiso-Undecanoic Acid

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Compound of Interest

Compound Name: 3-Hydroxy-8-methyldecanoic acid

CAS No.: 62675-80-3

Cat. No.: B14080088

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Executive Summary & Structural Logic

In microbial metabolomics and natural product drug discovery, distinguishing branched-chain fatty acids (BCFAs) is a critical yet challenging task. 3-Hydroxy-anteiso-undecanoic acid (often denoted as 3-OH-ai-C11:0) serves as a vital chemotaxonomic marker for bacterial genera such as *Bacillus*, *Paenibacillus*, and *Stenotrophomonas*.

This guide provides a technical comparison between 3-OH-ai-C11:0 and its structural isomers (Iso and Normal), focusing on the specific NMR signatures required for unambiguous identification.

The Isomer Challenge

The core difficulty lies in distinguishing the terminal branching patterns.

- Normal (n-C11): Straight chain.
- Iso (i-C11): Branching at the penultimate carbon (C9).

- Anteiiso (ai-C11): Branching at the antepenultimate carbon (C8).

Structural Definition:

- IUPAC Name: **3-hydroxy-8-methyldecanoic acid**.
- Formula:
- Molecular Weight: 202.29 g/mol .

Experimental Protocol: Self-Validating Workflow

A. Sample Preparation

To ensure reproducibility and minimize solvent effects on chemical shifts, follow this standardized protocol.

- Solvent Selection:
 - Primary: Chloroform-d (
) (99.8% D) + 0.03% TMS. Rationale: Provides the best resolution for the aliphatic methyl region, critical for distinguishing iso/anteiso signals.
 - Alternative: Methanol-
 (
). Rationale: Use if the sample is a salt or highly polar. Note that hydroxyl protons will exchange and disappear.
- Concentration: Dissolve 2–5 mg of purified lipid in 600 µL solvent.
- Tube Quality: Use high-precision 5mm NMR tubes (e.g., Wilmad 528-PP) to prevent shimming artifacts.

B. Acquisition Parameters (600 MHz recommended)

- Pulse Sequence: Standard 1D Proton (zg30).

- Scans (NS): Minimum 64 (to resolve minor branch isomers).
- Relaxation Delay (D1): 2.0 seconds.
- Temperature: 298 K (25°C).

Comparative NMR Analysis: The "Fingerprint" Regions

The identification relies on two specific spectral regions: the Terminal Methyl Region (0.8–1.0 ppm) and the

-Hydroxy Region (3.8–4.1 ppm).

Table 1: Comparative Chemical Shift Data (, 600 MHz)

Proton Position	Signal Type	Anteiso (Target) (3-OH-8-Me-C10)	Iso (Alternative) (3-OH-9-Me-C10)	Normal (Alternative)(3-OH-C11)
Terminal	Diagnostic	Triplet (0.86) & Doublet (0.85)	Doublet (0.91)	Triplet (0.88)
Integration ()	Quantitative	3H (t) + 3H (d)	6H (d)	3H (t)
H-3 (Chiral Center)	Multiplet	~4.02 ppm	~4.00 ppm	~4.00 ppm
H-2 (Alpha)	dd / multiplet	2.38 – 2.55 ppm	2.38 – 2.55 ppm	2.40 – 2.58 ppm
Bulk	Broad Singlet	1.20 – 1.45 ppm	1.20 – 1.45 ppm	1.25 – 1.40 ppm

Detailed Analysis of Diagnostic Signals[1]

1. The Methyl Region (0.8 – 1.0 ppm) - The Deciding Factor

This is the primary differentiator.[1]

- Anteiso (ai): Displays a "split" methyl signature. You will observe a triplet (from the terminal C10 methyl) and a doublet (from the C8 methyl branch) often overlapping or very close.
 - Visual Cue: Look for a distorted multiplet integration of 6H total, where the triplet is slightly upfield of the doublet.
- Iso (i): Displays a single, strong doublet integrating to 6H. This is due to the symmetry of the isopropyl terminus.
- Normal (n): Displays a single triplet integrating to 3H.

2. The H-3 Methine (3.9 – 4.1 ppm)

The proton at C-3 appears as a multiplet due to coupling with the C-2 methylene protons and the C-4 methylene protons.

- Causality: The chemical shift is deshielded by the adjacent hydroxyl group (inductive effect).
- Stereochemistry: The exact splitting pattern here can hint at the relative configuration, but Mosher's ester analysis (see Section 4) is required for absolute assignment.

Advanced Verification Techniques

A. 2D NMR Connectivity

To validate the "anteiso" connectivity, run a 1H - ^{13}C HMBC experiment.

- Target Correlation: Look for the methine proton at the branch point (C8).
- Anteiso: The C8 methine proton will show correlations to two non-equivalent methyl carbons (the terminal C10 and the branch methyl).
- Iso: The C9 methine proton will correlate to two equivalent methyl carbons (often appearing as one strong carbon signal).

B. Absolute Configuration (Mosher's Method)

To determine if the 3-OH is R or S:

- Derivatize with (R)- and (S)-MTPA chloride.

- Calculate

.

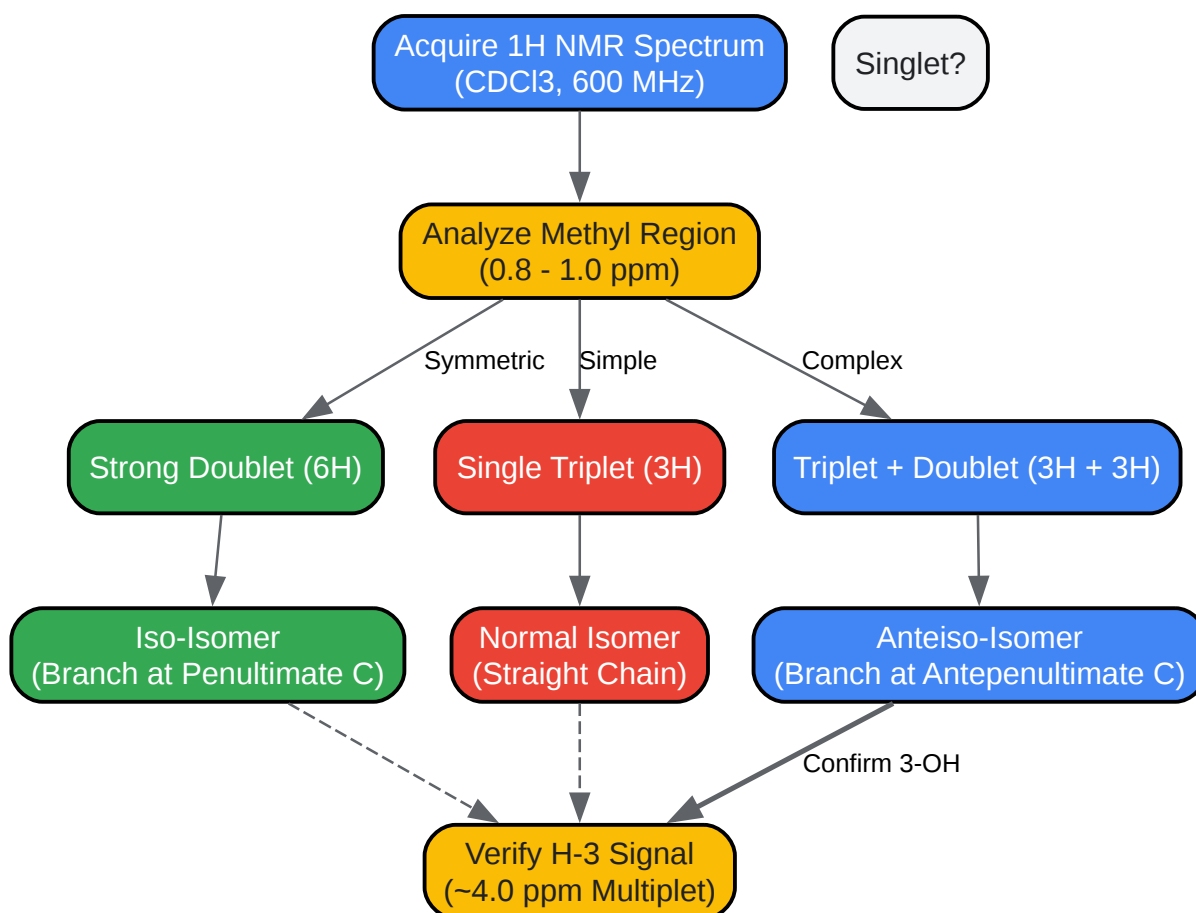
- Positive

on the right side (C2) and Negative

on the left side (C4-C11) indicates (R)-configuration (common in bacterial fatty acids).

Decision Tree & Workflow Visualization

The following diagram outlines the logical decision process for identifying the specific isomer based on ^1H NMR data.

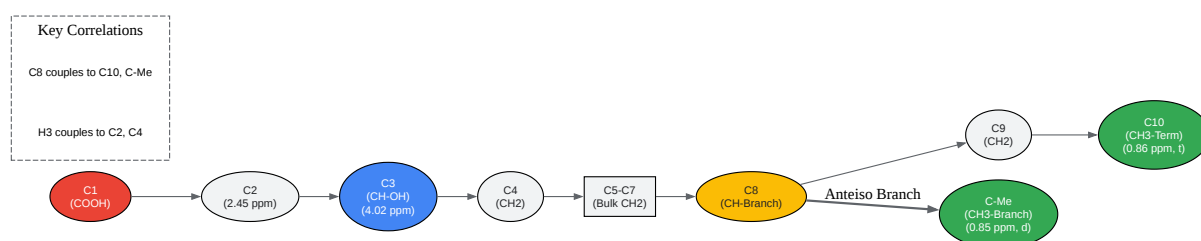


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Caption: Logic flow for distinguishing fatty acid isomers via ¹H NMR methyl signatures.

Structural Connectivity Diagram

This diagram illustrates the specific carbon backbone and key NMR correlations for 3-hydroxy-anteiso-undecanoic acid.



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Caption: Carbon connectivity and key chemical shift assignments for **3-hydroxy-8-methyldecanoic acid**.

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Sources

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